

Preparation of T-448 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: T-448

Cat. No.: B3028095

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This document provides detailed application notes and protocols for the preparation of a stock solution of the small molecule inhibitor, **T-448**. It is crucial to distinguish this compound from the anti-TIGIT monoclonal antibody also known as EOS-448, as their preparation, handling, and application are fundamentally different.

Disambiguation: Small Molecule vs. Monoclonal Antibody

It is imperative for researchers to confirm which "**T-448**" entity is relevant to their work.

- **T-448** (Small Molecule Inhibitor): This document primarily focuses on the preparation of this compound, a potent and irreversible inhibitor of Lysine-Specific Demethylase 1 (LSD1). Its chemical formula is $C_{17}H_{20}N_4OS$.
- **EOS-448** (Monoclonal Antibody): Also referred to as GSK4428859A, this is a human IgG1 antibody targeting the T-cell immunoreceptor with Ig and ITIM domains (TIGIT). As a biological therapeutic, it is typically supplied in a buffered aqueous solution and does not require the preparation of a stock solution from a solid form in a standard laboratory setting. Handling and preparation of EOS-448 should strictly follow the manufacturer's provided datasheet and protocols.

Small Molecule T-448: Physicochemical Data and Properties

The following table summarizes key quantitative data for the small molecule **T-448**. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	Source
IUPAC Name	3-[(1S,2R)-2-(cyclobutylamino)cyclopropyl]-N-(5-methyl-1,3,4-thiadiazol-2-yl)benzamide	PubChem
Molecular Formula	C ₁₇ H ₂₀ N ₄ OS	PubChem[1]
Molecular Weight	328.43 g/mol (free base)	PubChem[1]
CAS Number	1597426-52-2 (free base)	PubChem[1]
Target	Lysine-Specific Demethylase 1 (LSD1/KDM1A)	ResearchGate, PubMed[2]
IC ₅₀	22 nM	MedchemExpress.com, ResearchGate[2]
Solubility in DMSO	≥ 10 mM	chemexpress.cn
Appearance	Solid	Sigma-Aldrich

Experimental Protocol: Preparation of T-448 Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **T-448** (free base) in Dimethyl Sulfoxide (DMSO).

Materials:

- **T-448** (free base) powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade

- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Safety Precautions:

- Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling chemical compounds and solvents.
- Handle **T-448** powder in a chemical fume hood to avoid inhalation.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **T-448** and DMSO before starting the procedure.

Procedure:

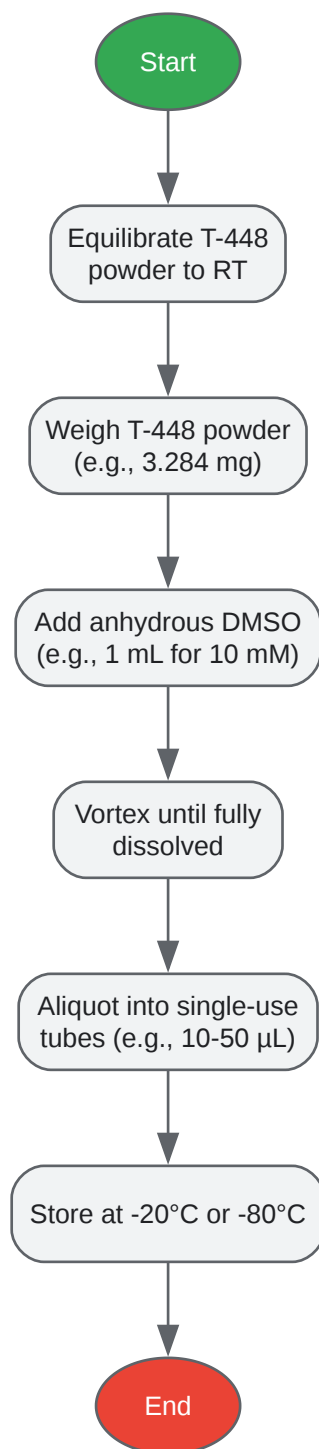
- Equilibration: Allow the vial containing the **T-448** powder to equilibrate to room temperature for at least 1 hour before opening to prevent condensation of moisture.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **T-448** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.284 mg of **T-448** (free base).
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 328.43 \text{ g/mol} * 1000 \text{ mg/g} = 3.284 \text{ mg}$
- Dissolution:
 - Add the weighed **T-448** powder to a sterile microcentrifuge tube or vial.

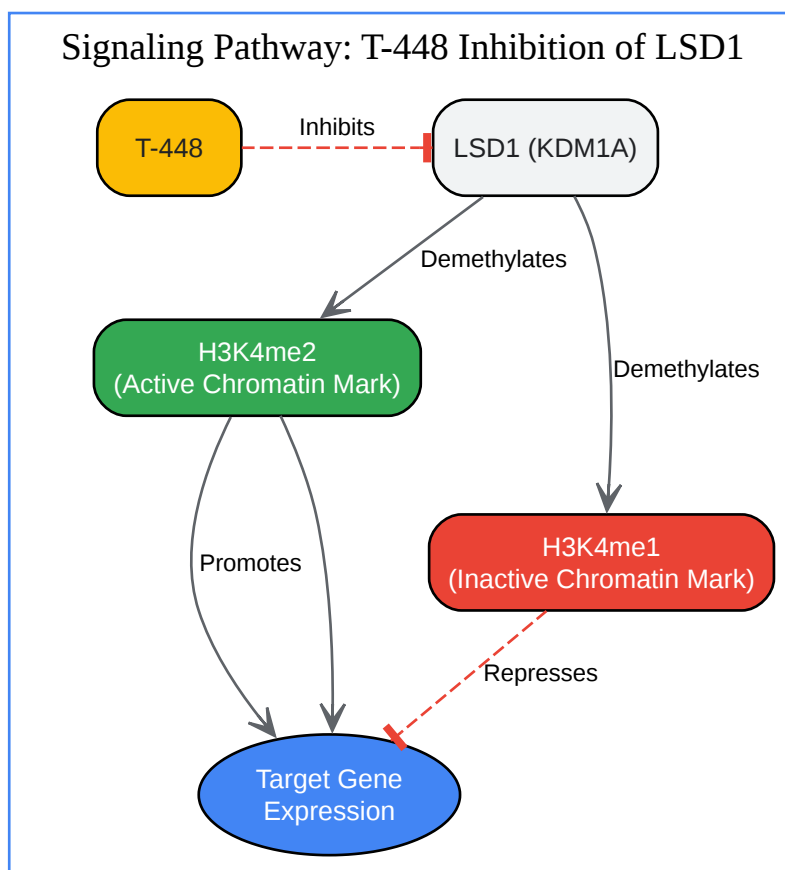
- Add the calculated volume of anhydrous DMSO. For the example above, add 1 mL of DMSO.
- Tightly cap the vial and vortex thoroughly for several minutes until the solid is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution against a light source to ensure there are no visible particulates.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
 - Store the aliquots in a tightly sealed container at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to 24 months).
 - Protect the aliquots from light.

Preparation of Working Solutions:

To prepare a working solution for cell-based assays, thaw an aliquot of the stock solution at room temperature. Dilute the stock solution in the appropriate cell culture medium to the desired final concentration immediately before use. It is crucial to ensure that the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.1% to 0.5%. Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.

Workflow: T-448 Stock Solution Preparation





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